Technical Guide: Solubility Profile & Characterization of 3-(3-Pyridyl)propenal

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Compound of Interest

Compound Name:	*3-(3-Pyridyl)propenal*
Cat. No.:	*B8756946*

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Compound Identity:

- IUPAC Name: 3-(3-Pyridinyl)-2-propenal
- Common Names: 3-Pyridineacrylaldehyde; 3-(3-Pyridyl)acrolein
- CAS Number: 32986-65-5 (trans-isomer)[1]
- Molecular Formula: C_8H_7NO
- Molecular Weight: 133.15 g/mol [1]

Executive Summary

3-(3-Pyridyl)propenal is a bifunctional electrophile containing a pyridine ring and an

-unsaturated aldehyde moiety. Its solubility is governed by the competition between the polar, basic pyridine nitrogen and the lipophilic propenyl chain.

Key Solubility Insights:

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- Primary Solvents: Highly soluble in polar aprotic solvents (DMSO, DMF) and chlorinated solvents (DCM, Chloroform).
- Protic Solvents: Good solubility in lower alcohols (Methanol, Ethanol), though potential for hemiacetal formation exists upon prolonged storage.
- Aqueous Solubility: pH-dependent. Low solubility at neutral pH; significant solubility enhancement at pH < 4.0 due to protonation of the pyridine nitrogen (

).
- Critical Stability Warning: This compound is an oxidative liability. Exposure to air converts the aldehyde to trans-3-(3-pyridyl)acrylic acid (CAS 19337-97-4), a high-melting solid that is significantly less soluble in organic solvents.

Physicochemical Solubility Landscape

The following table categorizes solvents based on their interaction with **3-(3-Pyridyl)propenal**. Data represents consensus behavior for pyridine-based cinnamaldehyde analogues.

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Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight
Polar Aprotic	DMSO, DMF, DMAc	Excellent (>100 mg/mL)	Dipole-dipole interactions disrupt crystal lattice efficiently. Preferred for stock solutions.
Chlorinated	Dichloromethane (DCM), Chloroform	Very Good (>50 mg/mL)	Good solvation of the aromatic system; standard extraction solvent.
Polar Protic	Methanol, Ethanol, Isopropanol	Good (20–50 mg/mL)	Hydrogen bonding with pyridine nitrogen. Caution: Nucleophilic attack at carbonyl possible over time.
Ethers/Esters	THF, Ethyl Acetate	Moderate (10–30 mg/mL)	Useful for reaction workups but less effective for high-concentration stocks.
Aqueous	Water (pH 7.4)	Poor (<1 mg/mL)	Hydrophobic aromatic/alkene character dominates.
Aqueous Acid	0.1 N HCl, Acetate Buffer (pH 4)	High (>50 mg/mL)	Pyridinium salt formation ( ) drastically increases hydrophilicity.
Non-Polar	Hexanes, Heptane, Pentane	Insoluble	Lack of polar interactions; used as anti-solvents to precipitate the compound.

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Experimental Protocols

Since specific batch purity affects saturation limits, researchers must validate solubility empirically. Do not rely on literature values for aged samples due to oxidation risks.

Protocol A: Kinetic Solubility Determination (Shake-Flask Method)

Objective: Determine the saturation limit in a specific solvent at 25°C.

- Preparation: Weigh 20 mg of **3-(3-Pyridyl)propenal** into a 4 mL borosilicate glass vial.
- Solvent Addition: Add 200 µL of the target solvent.
- Agitation: Vortex for 1 minute.
  - If dissolved: Add another 20 mg and repeat.
  - If undissolved: Proceed to incubation.
- Equilibration: Shake at 25°C for 24 hours (protect from light to prevent polymerization).
- Filtration: Filter supernatant through a 0.22 µm PTFE syringe filter.
- Quantification: Analyze filtrate via HPLC-UV (254 nm) against a standard curve prepared in DMSO.

Protocol B: Visual Solubility Screen (Rapid Assessment)

Use this workflow for quick solvent selection during synthesis or formulation.

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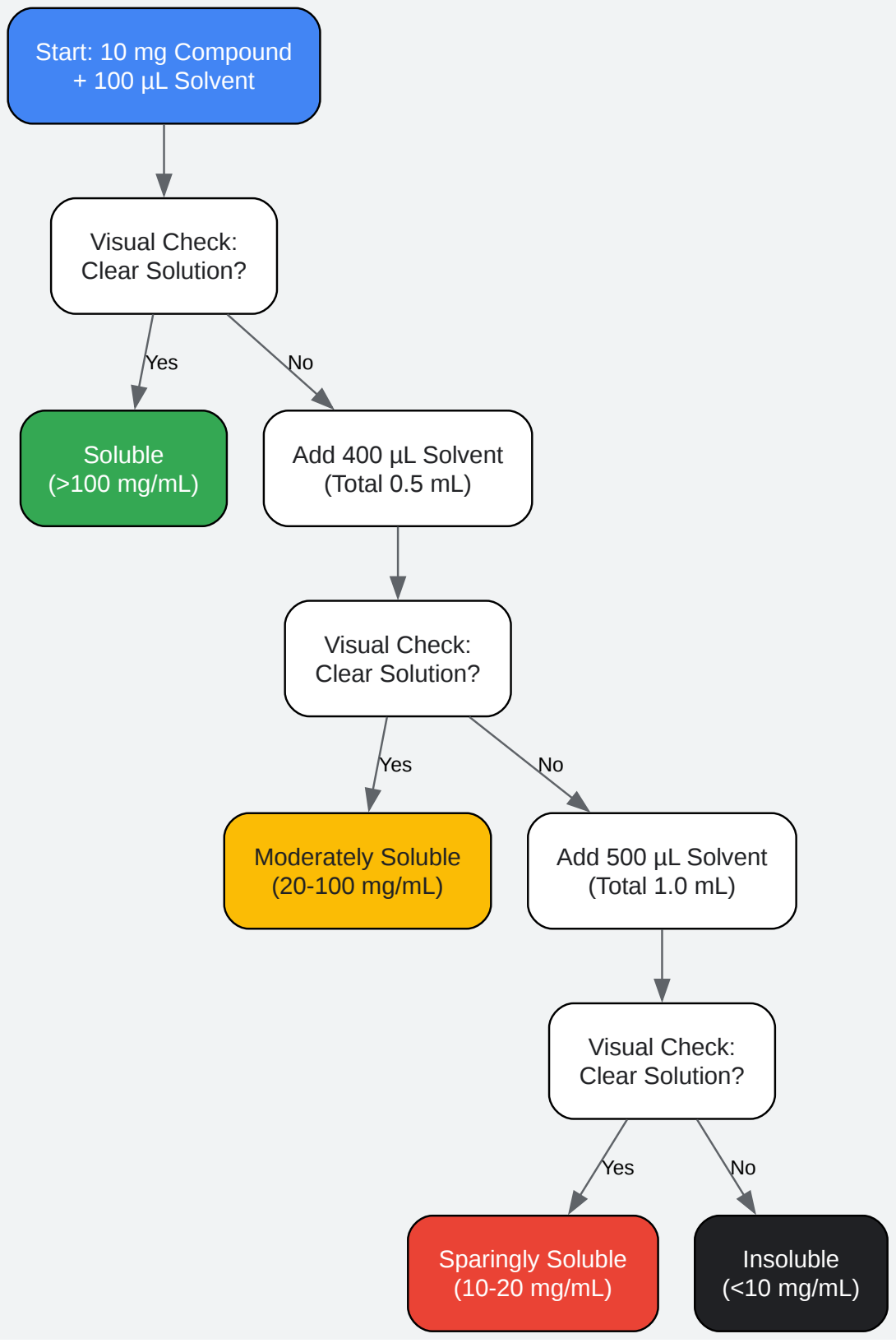

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Figure 1: Step-wise visual dilution protocol for rapid solubility categorization.

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Stability & Handling "Gotchas"

The solubility of this compound is time-dependent due to its chemical reactivity.

- The "Insoluble Solid" Trap:
  - Observation: A researcher attempts to dissolve an old yellow sample in Ethanol, but white solids remain.
  - Cause: The aldehyde has oxidized to 3-(3-Pyridyl)acrylic acid. The acid is significantly less soluble in neutral organic solvents (Ethanol, DCM) than the aldehyde.
  - Solution: Check purity via LC-MS. If acid is present, perform an acid-base extraction (dissolve in DCM, wash with $NaHCO_3$) to remove the acid impurity.
- Michael Addition Polymerization:
  - Mechanism: The

    -unsaturated system is a Michael acceptor. In concentrated solutions (especially in nucleophilic solvents like Methanol), oligomerization can occur, leading to gummy, insoluble precipitates.
  - Prevention: Store stock solutions in DMSO at -20°C. Avoid storing in protic solvents for >24 hours.

Solvent Selection Logic for Applications

Choose the solvent system based on the intended downstream application.

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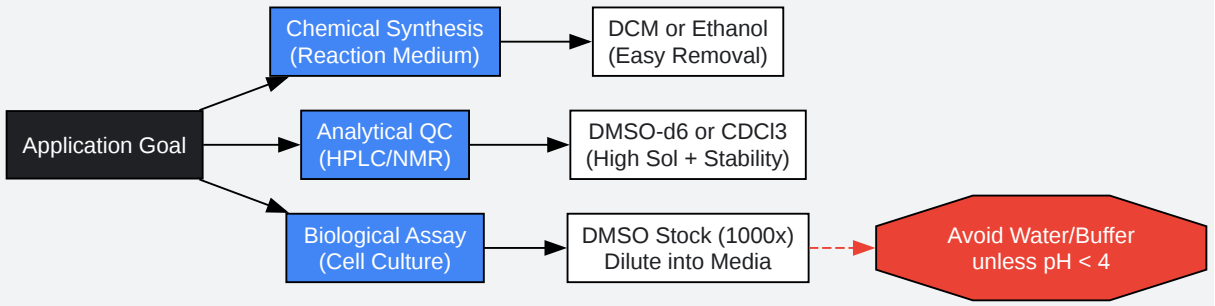

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Figure 2: Decision matrix for solvent selection based on experimental context.

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Sources

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